

An In-depth Technical Guide to the Physical Characteristics of Deuterated Hexadecanol

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Compound of Interest

Compound Name: 1-Hexadecanol-d4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known physical and chemical properties of deuterated hexadecanol, a vital tool in various research and development applications, particularly in metabolic studies and pharmacokinetic analysis. The inclusion of deuterium, a stable isotope of hydrogen, allows for the tracking and quantification of hexadecanol and its metabolites within biological systems without altering the fundamental chemical nature of the molecule.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of different isotopic forms of hexadecanol. This data is essential for experimental design, analytical method development, and interpretation of results.

Property	1-Hexadecanol (Non-Deuterated)	1-Hexadecanol-d33	1-Hexadecanol-d3
Synonyms	Cetyl alcohol, Palmityl alcohol	Cetyl alcohol-d33, Perdeuterated hexadecanol	n-Hexadecyl-16,16,16-d3 alcohol
Molecular Formula	C ₁₆ H ₃₄ O	C ₁₆ D ₃₃ HO	C ₁₆ H ₃₁ D ₃ O
Molecular Weight	242.44 g/mol [1][2][3][4][5][6]	275.64 g/mol [7]	245.46 g/mol [8]
CAS Number	36653-82-4[2][5][6][9]	284474-73-3[7]	75736-52-6[8]
Appearance	Waxy white solid or flakes at room temperature[2][4][10]	Solid at room temperature[7]	Not specified
Melting Point	48-50 °C[5][6][10]	54-56 °C[7]	Not available
Boiling Point	344 °C (at 760 mmHg) [2]; 179-181 °C (at 10 mmHg)[5][6][10]	310.9 ± 5.0 °C (at 760 mmHg)[7]	Not available
Density	0.818 g/mL (at 25 °C) [5][6][10]	0.8 ± 0.1 g/cm ³ [7]	Not available
Flash Point	185 °C[2]	135.0 ± 0.0 °C[7]	Not available
Vapor Pressure	<0.01 mmHg (at 43 °C)[5][6]	0.0 ± 1.5 mmHg (at 25°C)[7]	Not available
Solubility	Insoluble in water; soluble in alcohol, ether, benzene, and chloroform[2][10]	Not specified	Not specified
LogP	7.25[2][7]	7.25[7]	5.46[8]

Experimental Protocols

The determination of the physical characteristics of deuterated hexadecanol follows standard laboratory procedures for organic compounds. Below are detailed methodologies for key experiments.

1. Determination of Melting Point

- Principle: The melting point is the temperature at which a solid transitions to a liquid at atmospheric pressure. For a pure crystalline solid, this occurs over a narrow temperature range.
- Apparatus: Capillary tube melting point apparatus, capillary tubes (sealed at one end), thermometer, and a small sample of deuterated hexadecanol.
- Procedure:
 - A small, dry sample of deuterated hexadecanol is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (initially rapid, then slow, about 1-2 °C per minute) as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is the melting point of the sample.

2. Determination of Boiling Point

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.
- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, a heating bath (e.g., oil bath), and a sample of deuterated hexadecanol.
- Procedure:
 - A small amount of deuterated hexadecanol is placed in the small test tube.

- A capillary tube, sealed at one end, is placed in the test tube with the open end down.
- The test tube is attached to a thermometer and immersed in a heating bath.
- The bath is heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until the bubbling is rapid and continuous.
- The heat source is removed, and the bath is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

3. Determination of Density

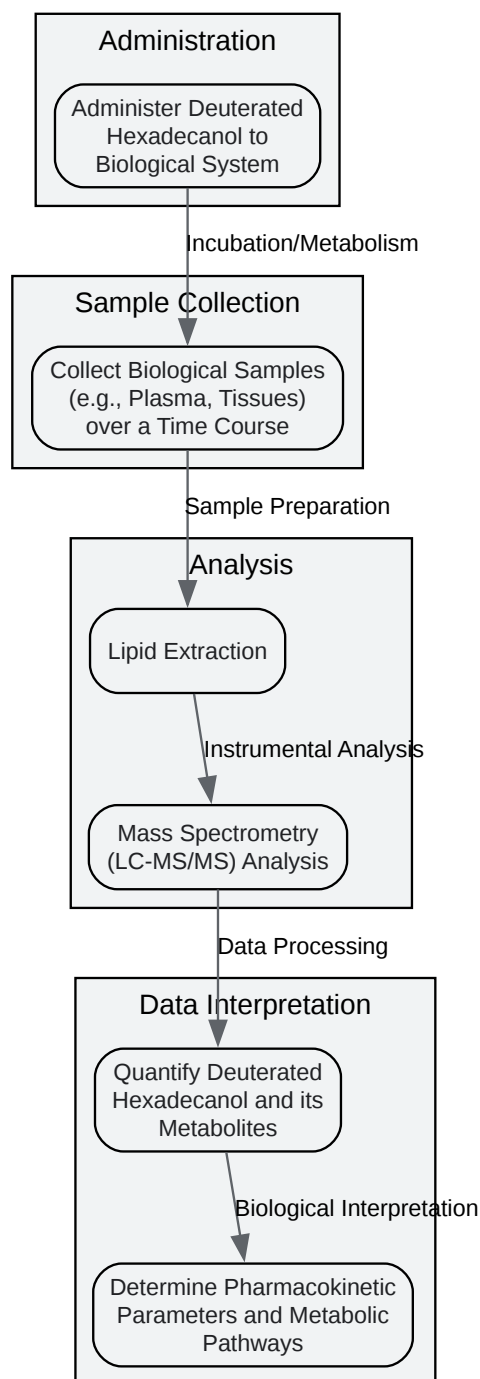
- Principle: Density is the mass of a substance per unit volume.
- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance, a water bath with temperature control, and a sample of deuterated hexadecanol.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with the molten deuterated hexadecanol (if solid at room temperature) and placed in a water bath at a specific temperature (e.g., 25 °C) to allow it to reach thermal equilibrium.
 - The pycnometer is carefully filled to the mark, ensuring no air bubbles are present, and the outside is wiped clean and dry.
 - The filled pycnometer is weighed.
 - The mass of the deuterated hexadecanol is determined by subtracting the mass of the empty pycnometer.

- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Visualization of Application

Deuterated hexadecanol is frequently used as a tracer in metabolic studies to investigate the fate of fatty alcohols in biological systems. The following diagram illustrates a simplified workflow for such an experiment.

Workflow for a Deuterated Hexadecanol Metabolic Study

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Caption: A simplified workflow for a metabolic study using deuterated hexadecanol.

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